

Cycloundecanone: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: Cycloundecanone

Cat. No.: B1197894

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal safety assessment or the advice of a qualified professional. All laboratory work should be conducted in accordance with established safety protocols and regulations.

Introduction

Cycloundecanone is a cyclic ketone with the chemical formula $C_{11}H_{20}O$. While its structural analogs, such as cyclohexanone and cyclododecanone, are well-characterized, publicly available data on the specific toxicity and biological effects of **cycloundecanone** is limited. This guide provides a comprehensive overview of the known safety, handling, and physicochemical properties of **cycloundecanone**, drawing from available safety data sheets and chemical databases. Due to the scarcity of toxicological data, a precautionary approach to handling is strongly recommended.

Physicochemical Properties

A summary of the key physical and chemical properties of **cycloundecanone** is presented in Table 1. This information is essential for safe handling, storage, and experimental design.

Table 1: Physical and Chemical Properties of **Cycloundecanone**

Property	Value	Reference
CAS Number	878-13-7	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₂₀ O	[1] [2] [3]
Molecular Weight	168.28 g/mol	[1] [2] [3]
Appearance	Data not available	
Melting Point	9-10 °C	[2]
Boiling Point	106 °C at 4 mmHg	[2]
Density	0.898 g/mL at 25 °C	[2]
Flash Point	205 °F (96.1 °C)	[5]
Refractive Index	n ₂₀ /D 1.481	[2]
Solubility	Data not available	

Safety and Hazard Information

According to the available Safety Data Sheet (SDS), **cycloundecanone** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122). However, a critical point highlighted in the SDS is that 100% of the mixture consists of ingredient(s) of unknown acute toxicity.[\[1\]](#) This lack of data necessitates that the substance be handled with care, assuming it could be potentially hazardous.

Table 2: Hazard Identification and Precautionary Statements

Hazard Class	Classification	Precautionary Statements
Acute Toxicity (Oral, Dermal, Inhalation)	Unknown	P264: Wash hands thoroughly after handling.
Skin Corrosion/Irritation	Not classified	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Serious Eye Damage/Eye Irritation	Not classified	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Respiratory or Skin Sensitization	Not classified	Data not available
Germ Cell Mutagenicity	Not classified	Data not available
Carcinogenicity	Not classified	Data not available
Reproductive Toxicity	Not classified	Data not available
Specific Target Organ Toxicity (Single Exposure)	Not classified	Data not available
Specific Target Organ Toxicity (Repeated Exposure)	Not classified	Data not available
Aspiration Hazard	Not classified	Data not available

Source: Santa Cruz Biotechnology, Inc. Safety Data Sheet[1]

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel. The following recommendations are based on the available SDS.[1]

Personal Protective Equipment (PPE)

A standardized workflow for donning and using PPE when handling **cycloundecanone** is essential.



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*Personal Protective Equipment (PPE) Workflow for Handling **Cycloundecanone**.*

Safe Handling Practices

- Ventilation: Always handle **cycloundecanone** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[1]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.
- Hygiene: Wash hands thoroughly after handling.[1]
- Ignition Sources: Keep away from heat and sources of ignition.

Storage Conditions

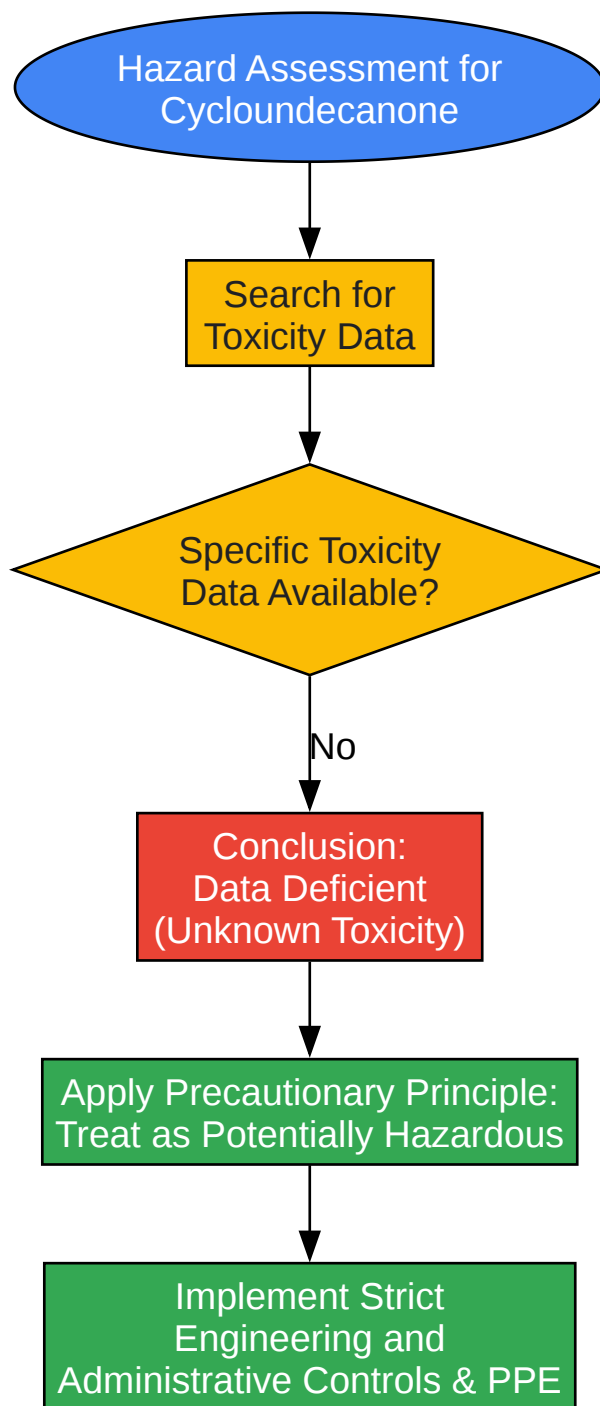
- Container: Keep the container tightly closed in a dry and well-ventilated place.[1]
- Temperature: Store at room temperature.[1]
- Incompatible Materials: Avoid storage with strong oxidizing agents.[1]

Toxicity Information

As of the date of this guide, there is no specific toxicological data available for **cycloundecanone** in the public domain. Studies on acute, sub-chronic, and chronic toxicity, as well as mutagenicity, carcinogenicity, and reproductive toxicity, have not been found. The SDS states "100% of the mixture consists of ingredient(s) of unknown toxicity".[1]

The absence of toxicity data underscores the importance of the precautionary principle in the handling and use of this compound. Researchers should treat **cycloundecanone** as a

substance of unknown toxicity and take all necessary precautions to minimize exposure.



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*Logical Flow for Hazard Assessment of **Cycloundecanone**.*

First Aid Measures

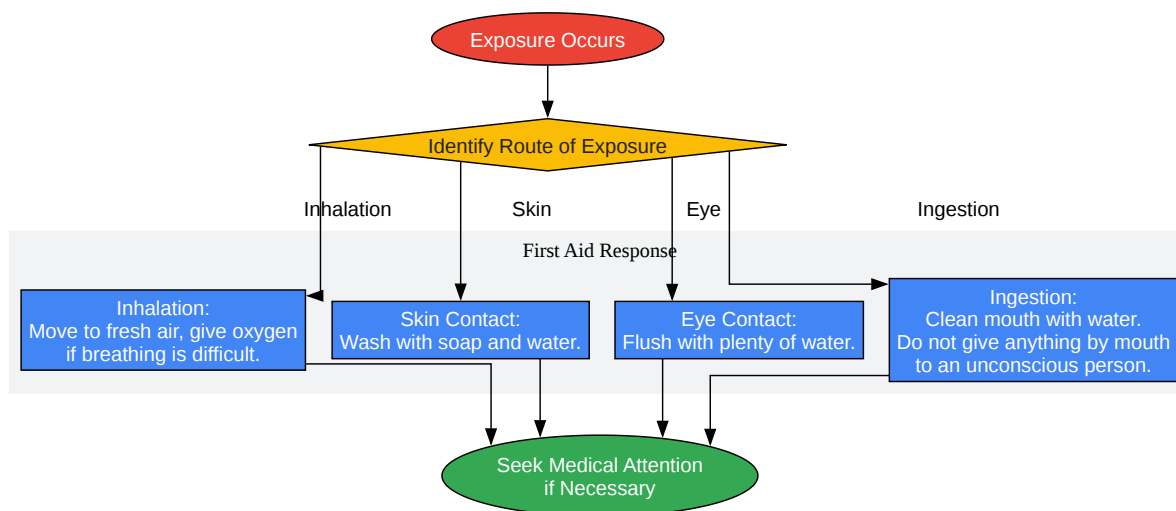
In case of exposure, follow these first aid measures as outlined in the SDS.[1]

Table 3: First Aid Procedures for **Cycloundecanone** Exposure

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Wash skin with soap and water.
Eye Contact	Wash with plenty of water.
Ingestion	Never give anything by mouth to an unconscious person. Clean mouth with water.

Source: Santa Cruz Biotechnology, Inc. Safety Data Sheet[1]

It is always recommended to consult a physician if necessary after any exposure.[1]



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*First Aid Workflow for **Cycloundecanone** Exposure.*

Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to the local circumstances and the surrounding environment.[1]
- Specific Hazards: No information available.[1]
- Hazardous Combustion Products: Carbon oxides.[1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation, especially in confined areas.[1]
- Environmental Precautions: See Section 12 for additional Ecological Information.[1]
- Containment and Cleaning: Prevent further leakage or spillage if safe to do so. Pick up and transfer to properly labeled containers.[1]

Ecological Information

The ecotoxicity of **cycloundecanone** is not well-documented. The available SDS suggests that it may cause long-lasting harmful effects to aquatic life, with 100% of the mixture consisting of components of unknown hazards to the aquatic environment.[1] Information on persistence, degradability, bioaccumulation, and mobility is not available.[1]

Disposal Considerations

Disposal of **cycloundecanone** and its containers should be in accordance with all applicable regional, national, and local laws and regulations.[1] Do not reuse the container.[1]

Conclusion

This technical guide summarizes the currently available safety, handling, and physicochemical information for **cycloundecanone**. The most significant finding is the profound lack of toxicological data for this compound. Therefore, all work with **cycloundecanone** should be conducted under the assumption that it is potentially hazardous. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls, is paramount. Further research into the toxicological profile of **cycloundecanone** is necessary to fully characterize its potential risks to human health and the environment.

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- To cite this document: BenchChem. [Cycloundecanone: A Technical Guide to Safety, Toxicity, and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1197894#safety-toxicity-and-handling-information-for-cycloundecanone>]

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